

2-Hydroxyethyl acrylate safety data sheet (SDS)

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Compound of Interest

Compound Name: 2-Hydroxyethyl acrylate

CAS No.: 26403-58-7

Cat. No.: B7721392

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An In-depth Technical Guide to the Safety Data Sheet for **2-Hydroxyethyl acrylate** (HEA)

Introduction: A Molecule of Dual Nature

2-Hydroxyethyl acrylate (HEA), with CAS Number 818-61-1, is a bifunctional monomer of significant industrial importance.^{[1][2]} Its structure, containing both a reactive acrylate group and a primary hydroxyl group, allows it to be a versatile building block in the synthesis of a wide array of polymers.^{[2][3]} HEA is a critical component in the production of coatings, adhesives, resins, and biomedical materials, where it imparts properties like adhesion, flexibility, and chemical resistance.^{[2][4]}

However, this high reactivity is also the source of its significant health and safety hazards. Understanding the Safety Data Sheet (SDS) for HEA is not merely a regulatory formality; it is a critical necessity for ensuring the safety of researchers, scientists, and all personnel who handle this chemical. This guide provides an in-depth analysis of the core information within the HEA SDS, emphasizing the scientific rationale behind the safety protocols to empower professionals in its safe application.

Section 1: Chemical Identification

Proper identification is the first step in chemical safety. HEA is known by several synonyms, and it is crucial to recognize them to ensure all relevant safety information is consulted.

Identifier	Value
Chemical Name	2-Hydroxyethyl acrylate
CAS Number	818-61-1[1][5]
Molecular Formula	C5H8O3[4][6]
Molar Mass	116.11 g/mol [1][6]
Common Synonyms	HEA, Ethylene glycol monoacrylate, 2-(Acryloyloxy)ethanol[1][7]

Section 2: Hazard Identification & GHS Classification

2-Hydroxyethyl acrylate is classified as a hazardous substance under the Globally Harmonized System (GHS). Its hazards are multifaceted, affecting multiple routes of exposure and posing both acute and chronic risks. The GHS classification underscores the necessity for stringent safety measures.[5]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin[5][8]
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[5][8]
Skin Corrosion/Irritation	Category 1C	H314: Causes severe skin burns and eye damage[5][8]
Serious Eye Damage	Category 1	H318: Causes serious eye damage[5]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction[5][8]
Aquatic Hazard (Acute)	Category 1	H400: Very toxic to aquatic life[5][8]

The following pictograms visually communicate these core dangers:

Caption: GHS Pictograms for **2-Hydroxyethyl Acrylate**.

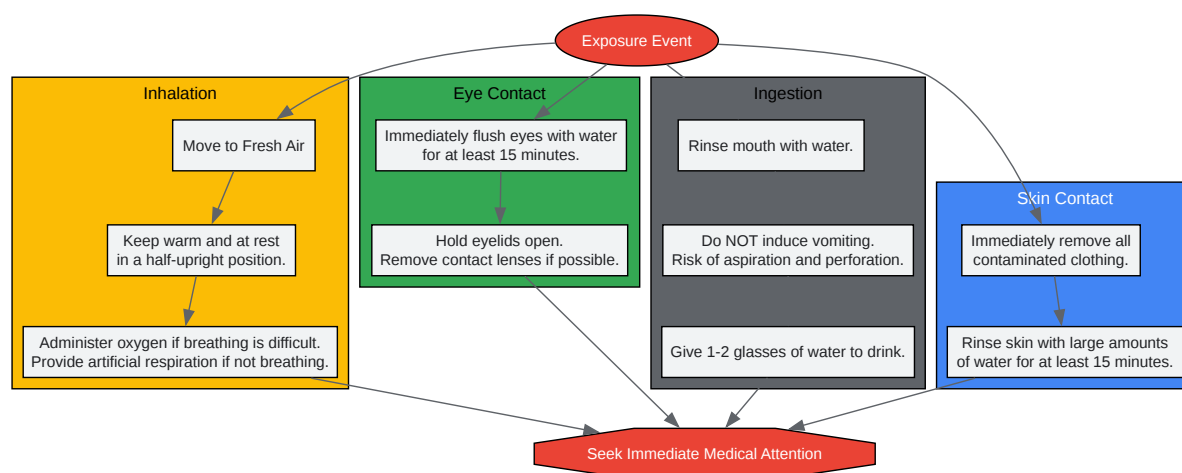
Section 3: Composition and the Critical Role of Inhibitors

Commercial HEA is typically supplied with a polymerization inhibitor, most commonly Monomethyl Ether of Hydroquinone (MEHQ).[5] This is not an impurity but a critical component for safety. The acrylate functional group in HEA is highly susceptible to free-radical polymerization. This process is exothermic and can become self-accelerating, leading to a dangerous increase in temperature and pressure inside a sealed container, potentially causing violent rupture.[1]

Mechanism of Inhibition: MEHQ functions by quenching free radicals that initiate the polymerization process. Crucially, this inhibitory action requires the presence of dissolved oxygen.[6][7] This is a counter-intuitive but vital safety detail: HEA must never be stored under an inert atmosphere (e.g., nitrogen or argon), as this would render the stabilizer ineffective.

Section 4: First-Aid Measures: An Emergency Response Protocol

Due to its corrosive and toxic nature, immediate and appropriate first aid is critical following any exposure to HEA.



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Caption: Emergency First-Aid Workflow for HEA Exposure.

Key Protocols:

- Inhalation: Remove the individual from the exposure area to fresh air immediately.^{[5][9]} If breathing is difficult or has stopped, trained personnel should provide artificial respiration or oxygen.^[10]

- **Skin Contact:** This is a primary exposure route. Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing all contaminated clothing and shoes.[5][9] HEA can be absorbed through the skin, contributing to systemic toxicity.[9]
- **Eye Contact:** HEA causes severe eye damage.[5] Flush eyes immediately with water for at least 15 minutes, holding the eyelids open to ensure complete irrigation.[5] Remove contact lenses after the initial flush if it can be done easily.
- **Ingestion:** Do NOT induce vomiting, as this can cause aspiration of the corrosive material into the lungs (chemical pneumonitis) and potential perforation of the esophagus.[9][11] Rinse the mouth and have the person drink one or two glasses of water.[9]

In all cases of exposure, immediate medical attention is required.[5][9]

Section 5: Fire-Fighting Measures

HEA is a combustible liquid with a flash point of approximately 101°C.[9] The primary danger in a fire is not just combustion, but the risk of runaway polymerization. Heating can cause a rapid increase in pressure within containers, leading to a risk of explosion.[9][12]

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).[1][13] Water spray is effective for cooling containers exposed to fire to prevent over-pressurization.[9]
- **Specific Hazards:** Containers may rupture violently if heated.[1] The substance may polymerize exothermically.
- **Protective Equipment:** Firefighters must wear self-contained breathing apparatus (SCBA) and full protective chemical-resistant clothing.[1]

Section 6: Accidental Release Measures

A spill of HEA requires immediate and careful handling to protect personnel and the environment.

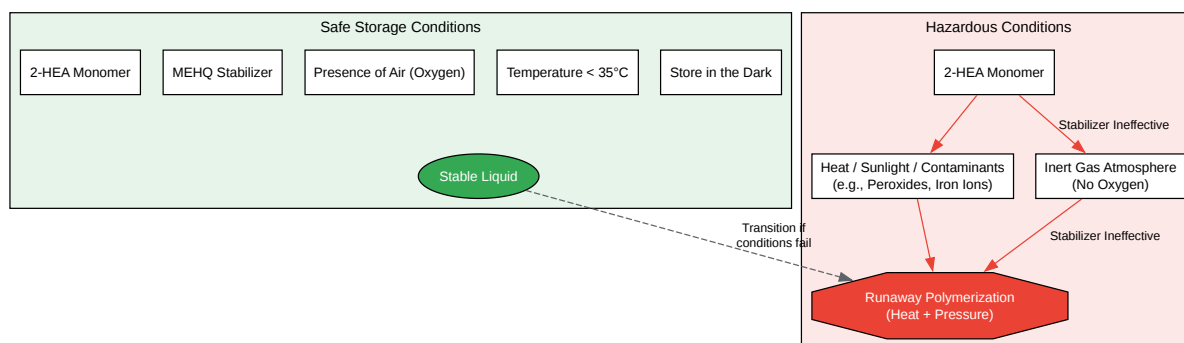
- **Personal Precautions:** Evacuate the area.[8] Wear appropriate PPE, including chemical-resistant gloves (e.g., PVC), apron, eye protection, and respiratory protection.[8] Avoid

breathing vapors.

- Containment and Cleanup: For a major spill, alert the fire brigade.[8] Stop the leak if it is safe to do so. Contain the spill using inert absorbent materials like sand, earth, or vermiculite.[8] Collect the absorbed material into labeled containers for proper disposal. Do not allow the chemical to enter drains or waterways, as it is very toxic to aquatic life.[9][13]

Section 7: Handling and Storage - The Key to Preventing Polymerization

Safe handling and storage are paramount for preventing hazardous incidents. The protocols are designed specifically to maintain the stability of the inhibited monomer.



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Caption: Logical Flowchart for Safe Storage of **2-Hydroxyethyl Acrylate**.

Core Storage Requirements:

- **Store Under Air:** Never use an inert gas blanket. The presence of oxygen is essential for the MEHQ inhibitor to function.^{[6][7]} For long-term storage, it may be necessary to replenish the dissolved oxygen.
- **Temperature Control:** Storage temperature must not exceed 35°C.^{[6][7]} Higher temperatures increase the rate of peroxide formation and potential for polymerization.
- **Avoid Contamination:** Keep away from incompatible materials such as acids, bases, metals, peroxides, and other reducing agents.^[11] Iron(III) ions, which can be introduced from rust in carbon steel tanks, can act as a weak polymerization initiator.^{[6][7]} For this reason, stainless steel is the preferred material for storage tanks and pipes.^{[6][7]}
- **Inventory Management:** Employ a strict "first-in, first-out" principle to avoid over-storage.^[6] The material should ideally be consumed within 6 months, as trace impurities like Ethylene Glycol Diacrylate can increase over time.^[6]

Section 8: Exposure Controls & Personal Protection

Engineering controls and personal protective equipment (PPE) are the primary means of protecting laboratory personnel.

Task / Condition	Recommended Personal Protective Equipment (PPE)
General Handling / Pouring	Chemical splash goggles or face shield, elbow-length PVC gloves, lab coat or overalls. ^[8]
Risk of Splashing	As above, plus a PVC apron. ^[8]
Working with Heated Material or Aerosols	Use within a chemical fume hood. Respiratory protection (NIOSH/MSHA approved respirator) may be required. ^[10]
Emergency Spill Response	Full chemical protective suit and self-contained breathing apparatus (SCBA). ^[8]

Engineering Controls: Always handle HEA in a well-ventilated area, preferably within a chemical fume hood, to keep airborne concentrations low.^{[8][10]} Eyewash stations and safety

showers must be readily accessible.[\[8\]](#)[\[11\]](#)

Section 9: Physical and Chemical Properties

This data is essential for designing experiments and for predicting the behavior of the chemical under various conditions.

Property	Value
Appearance	Clear, colorless liquid [1]
Odor	Characteristic, pungent, ester-like [2]
Boiling Point	~200 °C
Melting Point	< -60 °C [4]
Flash Point	101 °C (214 °F) [9]
Density	~1.106 g/cm ³ at 25 °C [4]
Solubility in Water	Miscible [1] [2] [4]
Vapor Density	>1 (Heavier than air) [1]

Section 10 & 11: Stability, Reactivity & Toxicology

Reactivity: The primary reactivity hazard is polymerization. This can be initiated by heat, direct sunlight, and contamination with peroxides or other initiators.[\[9\]](#)[\[12\]](#)

Toxicological Summary: HEA is toxic through multiple routes. It causes severe burns to skin and eyes upon contact.[\[14\]](#) It is harmful if swallowed and toxic if absorbed through the skin.[\[5\]](#)[\[10\]](#) A significant long-term risk is skin sensitization; repeated or prolonged contact can lead to an allergic reaction in susceptible individuals.[\[8\]](#)[\[9\]](#)

Endpoint	Species	Value
LD50, Oral	Rat	540 - 548 mg/kg [11] [14] [15]
LD50, Dermal	Rat	> 1000 mg/kg [11] [13]

Conclusion: A Mandate for Diligence

The Safety Data Sheet for **2-Hydroxyethyl acrylate** paints a clear picture of a highly useful but hazardous chemical. Its reactivity, while beneficial for polymer synthesis, demands a rigorous and informed approach to safety. For the researcher, scientist, and drug development professional, the SDS is not just a document but a dynamic guide to safe practice. By understanding the underlying chemical principles—particularly the mechanism of polymerization and its inhibition—personnel can move beyond rote compliance to a state of active, intelligent safety management, ensuring both scientific progress and personal well-being.

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